

"Methyl 2,4-Dichlorophenylacetate" chemical properties and structure

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Compound of Interest

Compound Name: **Methyl 2,4-Dichlorophenylacetate**

Cat. No.: **B165451**

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An In-Depth Technical Guide to Methyl 2,4-Dichlorophenylacetate

This guide provides a comprehensive technical overview of **Methyl 2,4-Dichlorophenylacetate**, a key chemical intermediate. Designed for researchers, chemists, and professionals in drug development and agrochemical synthesis, this document delves into the compound's core properties, synthesis protocols, and application potential, grounding all claims in verifiable scientific data.

Introduction

Methyl 2,4-Dichlorophenylacetate (CAS No. 55954-23-9) is an aromatic ester of significant interest in the field of organic synthesis.^{[1][2]} Its structure, featuring a dichlorinated phenyl ring, makes it a valuable precursor for the synthesis of a wide range of more complex molecules. It serves as a critical building block in the development of pharmaceuticals and agrochemicals, where the presence and positioning of chlorine atoms can profoundly influence biological activity.^{[1][3]} This guide will explore the essential chemical and physical characteristics of this compound, provide a detailed and validated synthesis protocol, and discuss its current and potential applications.

Part 1: Physicochemical and Structural Properties

A thorough understanding of a compound's fundamental properties is the bedrock of its effective application in research and development. This section outlines the key identifiers and

physical characteristics of **Methyl 2,4-Dichlorophenylacetate**.

Core Chemical Identifiers

Precise identification is crucial for regulatory compliance, safety, and scientific accuracy. The table below consolidates the primary chemical identifiers for this compound.

Identifier	Value	Source(s)
CAS Number	55954-23-9	[4]
IUPAC Name	methyl 2-(2,4-dichlorophenyl)acetate	[2]
Synonyms	2,4-Dichlorophenylacetic Acid Methyl Ester	
Molecular Formula	C ₉ H ₈ Cl ₂ O ₂	[2]
Molecular Weight	219.06 g/mol	[1] [2]
InChI Key	SRCVNBFTEARRJY-UHFFFAOYSA-N	[2]
SMILES	COC(=O)CC1=C(C=C(C=C1)Cl)Cl	[2]

Physical Properties

The physical state and properties of a chemical dictate its handling, storage, and reaction conditions. **Methyl 2,4-Dichlorophenylacetate** is typically supplied as a high-purity liquid.

Property	Value	Source(s)
Appearance	Clear colorless to light yellow liquid	[2]
Boiling Point	153 °C (at 27 mmHg) / 272.3 °C (at 760 mmHg)	[2][4][5]
Density	~1.32 g/cm ³	[2][5]
Refractive Index	1.539 - 1.542	[5]
Purity	>99.0% (GC)	

Molecular Structure

The structure of **Methyl 2,4-Dichlorophenylacetate** consists of a phenylacetate core. A methyl ester group provides a site for reactions like hydrolysis and transesterification, while the benzene ring is substituted with two chlorine atoms at the ortho (2) and para (4) positions. This specific substitution pattern is critical as it defines the electronic and steric properties of the molecule, influencing its reactivity and the biological activity of its derivatives.



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